

# physical and chemical properties of 3,4-Dimethoxyphenyl beta-D-glucoside

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dimethoxyphenyl beta-D-glucoside

Cat. No.: B021142

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## An In-depth Technical Guide to 3,4-Dimethoxyphenyl beta-D-glucoside

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of **3,4-Dimethoxyphenyl beta-D-glucoside**. While direct experimental data on some properties remain limited, this document consolidates available information and extrapolates potential biological activities based on structurally related compounds. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

### Chemical and Physical Properties

**3,4-Dimethoxyphenyl beta-D-glucoside** is a glycoside composed of a glucose unit linked to a 3,4-dimethoxyphenol aglycone. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	84812-00-0	[1]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>8</sub>	[1]
Molecular Weight	316.31 g/mol	[1]
IUPAC Name	(2S,3R,4S,5S,6R)-2-(3,4-dimethoxyphenoxy)-6-(hydroxymethyl)tetrahydro-2H-pyran-3,4,5-triol	
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available for the specific compound. However, related phenolic glucosides are often soluble in polar solvents like water, methanol, and ethanol, and may have some solubility in DMSO.	

## Spectroscopic Data

While a complete set of spectral data is not publicly available, the identity of **3,4-Dimethoxyphenyl beta-D-glucoside** has been confirmed through <sup>1</sup>H-NMR spectroscopy.

<sup>1</sup>H-NMR (Proton Nuclear Magnetic Resonance): The synthesis of **3,4-Dimethoxyphenyl beta-D-glucoside** has been confirmed by <sup>1</sup>H-NMR analysis.[2] However, the detailed spectral data with chemical shifts and coupling constants are not readily available in the public domain.

<sup>13</sup>C-NMR (Carbon-13 Nuclear Magnetic Resonance): Specific <sup>13</sup>C-NMR data for **3,4-Dimethoxyphenyl beta-D-glucoside** is not currently available in public databases.

Mass Spectrometry: Specific mass spectrometry data for this compound is not readily available.

## Experimental Protocols

### Synthesis of 3,4-Dimethoxyphenyl beta-D-glucoside

A reported method for the synthesis of **3,4-Dimethoxyphenyl beta-D-glucoside** involves the use of cultured plant cells.

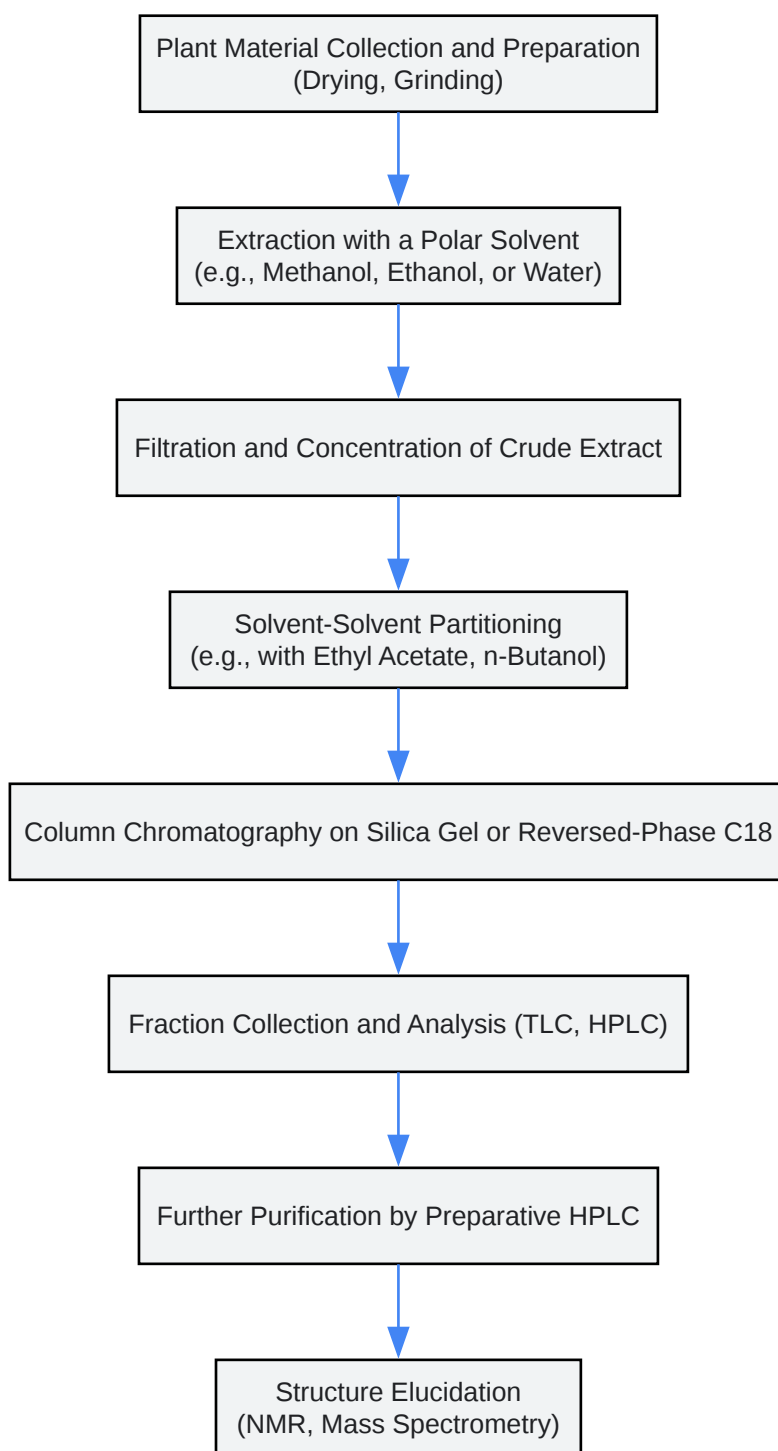
Methodology: Biotransformation using *Coffea arabica* Cell Culture[2]

- Cell Culture: Suspension-cultured cells of *Coffea arabica* are maintained in a modified Murashige and Skoog's medium.
- Precursor Addition: 3,4-Dimethoxyphenol (3,4-DMP) is added to the cell culture.
- Incubation: The culture is incubated, during which the plant cells glycosylate the 3,4-DMP.
- Extraction and Purification: The resulting **3,4-Dimethoxyphenyl beta-D-glucoside** is extracted from the culture medium and purified. The specific extraction and purification methods are not detailed in the available literature.
- Identification: The identity of the synthesized compound is confirmed by  $^1\text{H-NMR}$  spectroscopy and enzymatic hydrolysis using  $\alpha$ - and  $\beta$ -glucosidases.[2]

A detailed, step-by-step protocol for this biotransformation is not fully available in the public domain.

### General Protocol for Isolation of Phenolic Glycosides from Plant Material

While a specific protocol for the isolation of **3,4-Dimethoxyphenyl beta-D-glucoside** from a natural source has not been identified, a general workflow for the extraction and isolation of phenolic glycosides from plant matter is as follows. This protocol would require optimization for the specific plant material and target compound.



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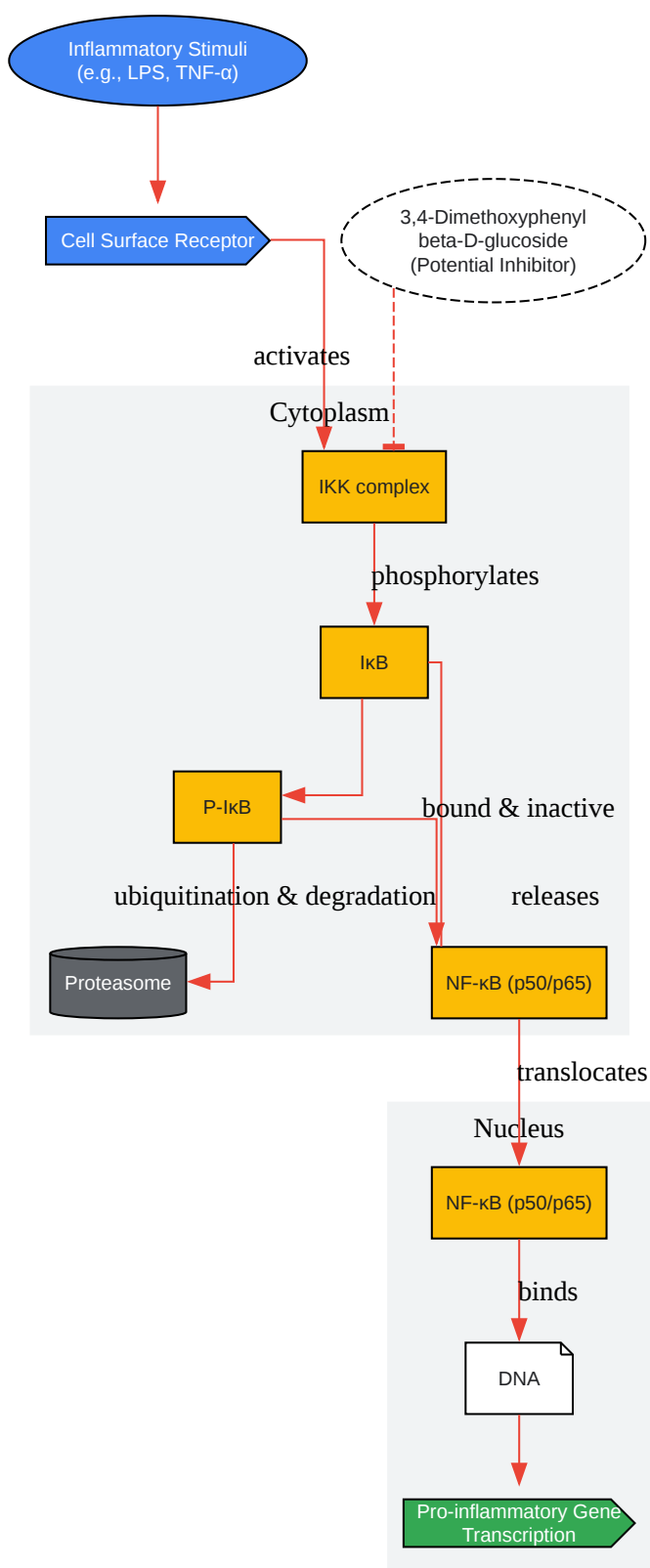
Caption: General workflow for the isolation of phenolic glycosides.

## Potential Biological Activity and Signaling Pathways

Direct experimental evidence for the biological activity of **3,4-Dimethoxyphenyl beta-D-glucoside** is currently lacking in the scientific literature. However, the activities of structurally related compounds containing the 3,4-dimethoxyphenyl moiety suggest potential areas for investigation. These include anti-inflammatory, antioxidant, and anticancer activities. The following sections describe key signaling pathways that are often modulated by such phenolic compounds.

## Potential Anti-inflammatory Activity and the NF- $\kappa$ B Signaling Pathway

Many phenolic compounds are known to exhibit anti-inflammatory properties by modulating the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of the inflammatory response.

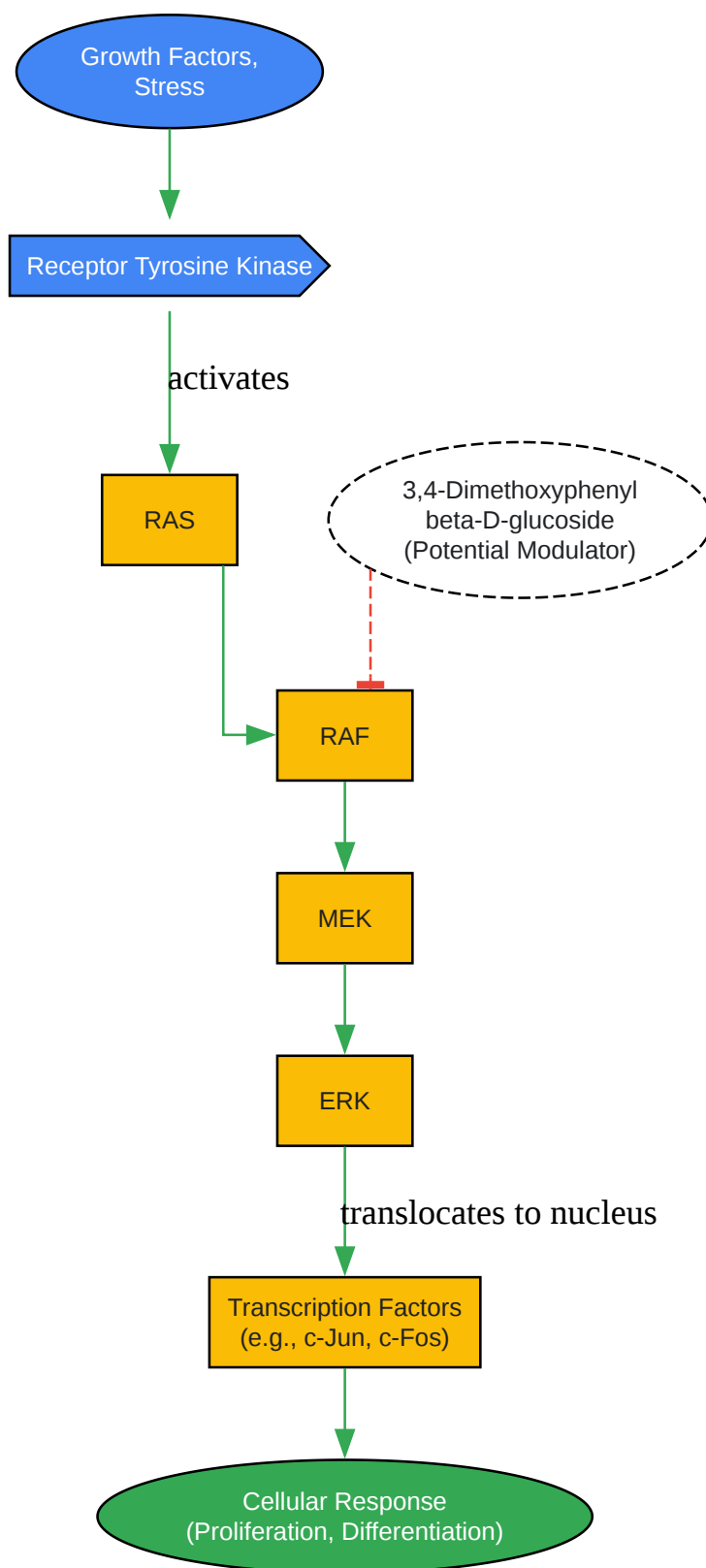


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Caption: Potential inhibition of the NF-κB signaling pathway.

## Potential Modulation of MAPK Signaling Pathways

The Mitogen-Activated Protein Kinase (MAPK) pathways are crucial in regulating a wide range of cellular processes, including proliferation, differentiation, and apoptosis. Aberrant MAPK signaling is implicated in various diseases, including cancer.

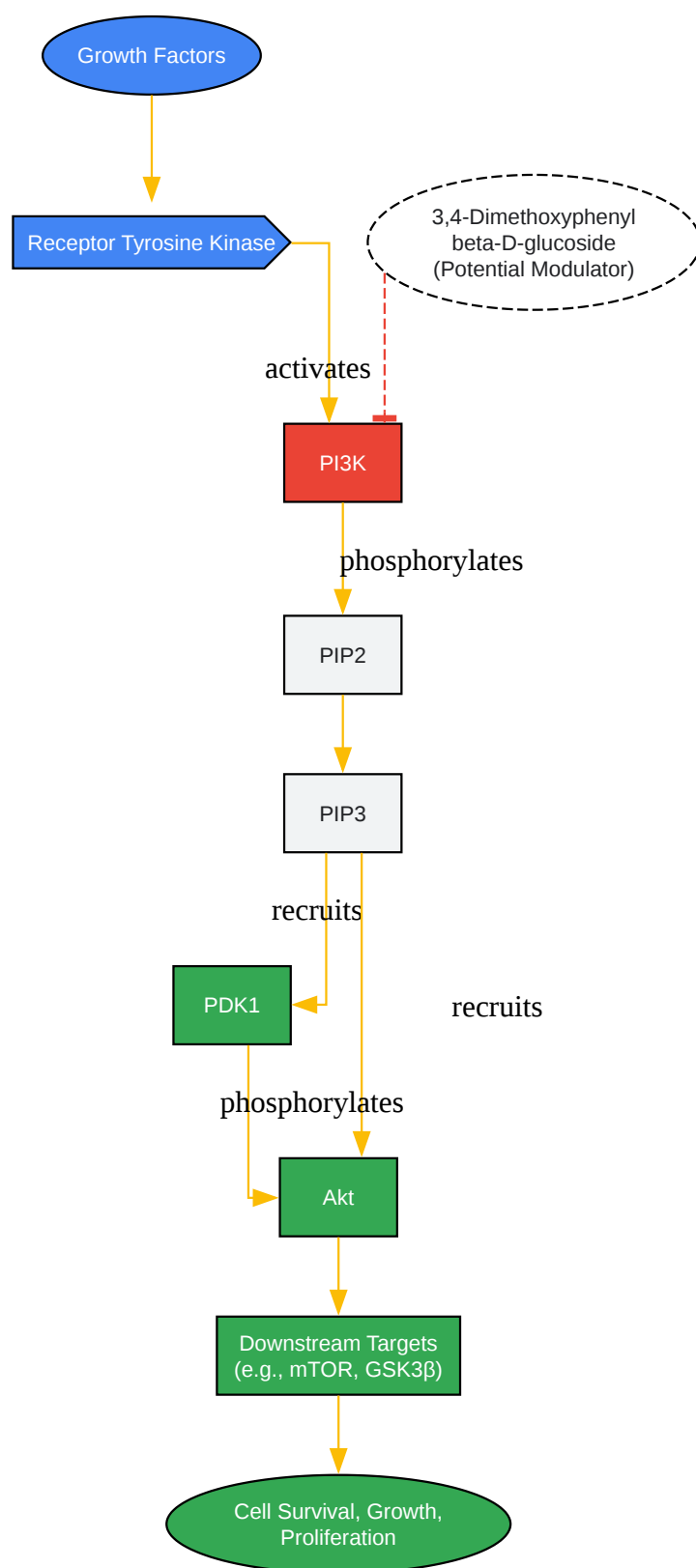


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Caption: Potential modulation of the MAPK/ERK signaling pathway.

## Potential Involvement in the PI3K/Akt Signaling Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway is a key regulator of cell survival, growth, and metabolism. Its dysregulation is a hallmark of many cancers.



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Caption: Potential modulation of the PI3K/Akt signaling pathway.

## Conclusion

**3,4-Dimethoxyphenyl beta-D-glucoside** is a phenolic glucoside with defined chemical identity but limited publicly available data on its physical properties and biological activities. The synthesis has been achieved through biotransformation, indicating a feasible route for its production for research purposes. Based on the known activities of structurally similar compounds, it is plausible that this molecule may possess anti-inflammatory, antioxidant, and/or anticancer properties, potentially through the modulation of key signaling pathways such as NF- $\kappa$ B, MAPK, and PI3K/Akt. Further experimental investigation is required to elucidate the specific physical characteristics, spectroscopic profile, and pharmacological effects of **3,4-Dimethoxyphenyl beta-D-glucoside** to fully understand its potential as a therapeutic agent or research tool.

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## References

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- To cite this document: BenchChem. [physical and chemical properties of 3,4-Dimethoxyphenyl beta-D-glucoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021142#physical-and-chemical-properties-of-3-4-dimethoxyphenyl-beta-d-glucoside]

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